

Technical Support Center: BPA Contamination from Labware

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Compound of Interest

Compound Name: *Bisphenol A-d8*

Cat. No.: *B1147627*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address the potential for Bisphenol A (BPA) contamination from laboratory plasticware.

Frequently Asked Questions (FAQs)

Q1: What is BPA and why is it a concern in a laboratory setting?

Bisphenol A (BPA) is a chemical primarily used in the production of polycarbonate plastics and epoxy resins.[1] In a laboratory setting, it is a significant concern because it can leach from plastic labware into experimental samples.[1][2] BPA is a known endocrine-disrupting chemical, meaning it can mimic the body's natural hormones and potentially interfere with biological experiments, leading to inaccurate or irreproducible results.[3][4] This is particularly critical in studies related to endocrinology, reproductive biology, and developmental research.

Q2: Which types of labware are most likely to leach BPA?

The primary culprits for BPA leaching in a lab are products made from polycarbonate (PC).[1][2] Polycarbonate is a strong, transparent, and durable plastic often used for items like:

- Culture flasks
- Media bottles
- Beakers

- Pipette tip boxes
- Animal cages[2]
- Water bottles[1][5]

Labware made from polysulfone (PSF) may also contain and leach BPA.[2][6] It is crucial to check the recycling code on plasticware; items marked with recycle code 7 may contain BPA.[1]

Q3: What are the primary factors that cause BPA to leach from labware?

Several factors can accelerate the leaching of BPA from polycarbonate labware:

- **High Temperatures:** Exposure to heat, such as during autoclaving, microwaving, or washing in high-temperature dishwashers, significantly increases the rate of BPA leaching.[3][7][8] Pouring hot liquids into polycarbonate containers can release BPA 15 to 55 times faster than at room temperature.[8]
- **Harsh Washing Conditions:** The use of alkaline detergents and washing at high temperatures (e.g., 82.2°C or 180°F) can degrade the plastic and increase BPA release.[5][9] Some detergents can increase BPA release by up to 500 times compared to a control.[9][10]
- **Prolonged Storage:** The longer a solution is in contact with polycarbonate, the more BPA may leach into it.[11][12]
- **UV Radiation:** Exposure to ultraviolet (UV) light, including sunlight, can contribute to the degradation of polycarbonate and the leaching of BPA.[11][13]
- **Acidity or Alkalinity of Solutions:** Contact with acidic or alkaline solutions can promote the breakdown of polycarbonate and the release of BPA.[3]
- **Age and Wear of Labware:** Older, scratched, or physically stressed polycarbonate items may leach more BPA.[2]

Q4: Are "BPA-free" plastics a completely safe alternative?

While "BPA-free" plastics are generally a safer alternative, it's important to be aware that they may not be entirely free of other estrogenic chemicals.[\[13\]](#)[\[14\]](#) Some BPA replacements, like Bisphenol S (BPS), have also been shown to have endocrine-disrupting effects.[\[14\]](#)[\[15\]](#) However, some "BPA-free" plastics, such as those made from glycol-modified polyethylene terephthalate (PETG) or cyclic olefin polymers (COP), have been found to not release detectable levels of estrogenic activity under various conditions.[\[13\]](#)[\[16\]](#)

Common BPA-free plastics used in labware include:

- Polypropylene (PP)[\[17\]](#)[\[18\]](#)
- High-density polyethylene (HDPE)[\[18\]](#)
- Low-density polyethylene (LDPE)[\[18\]](#)

Q5: How can I identify the type of plastic my labware is made from?

Most plastic labware has a recycling code, typically a number from 1 to 7 inside a triangle of arrows, stamped on the bottom. Here are some common codes for lab plastics:

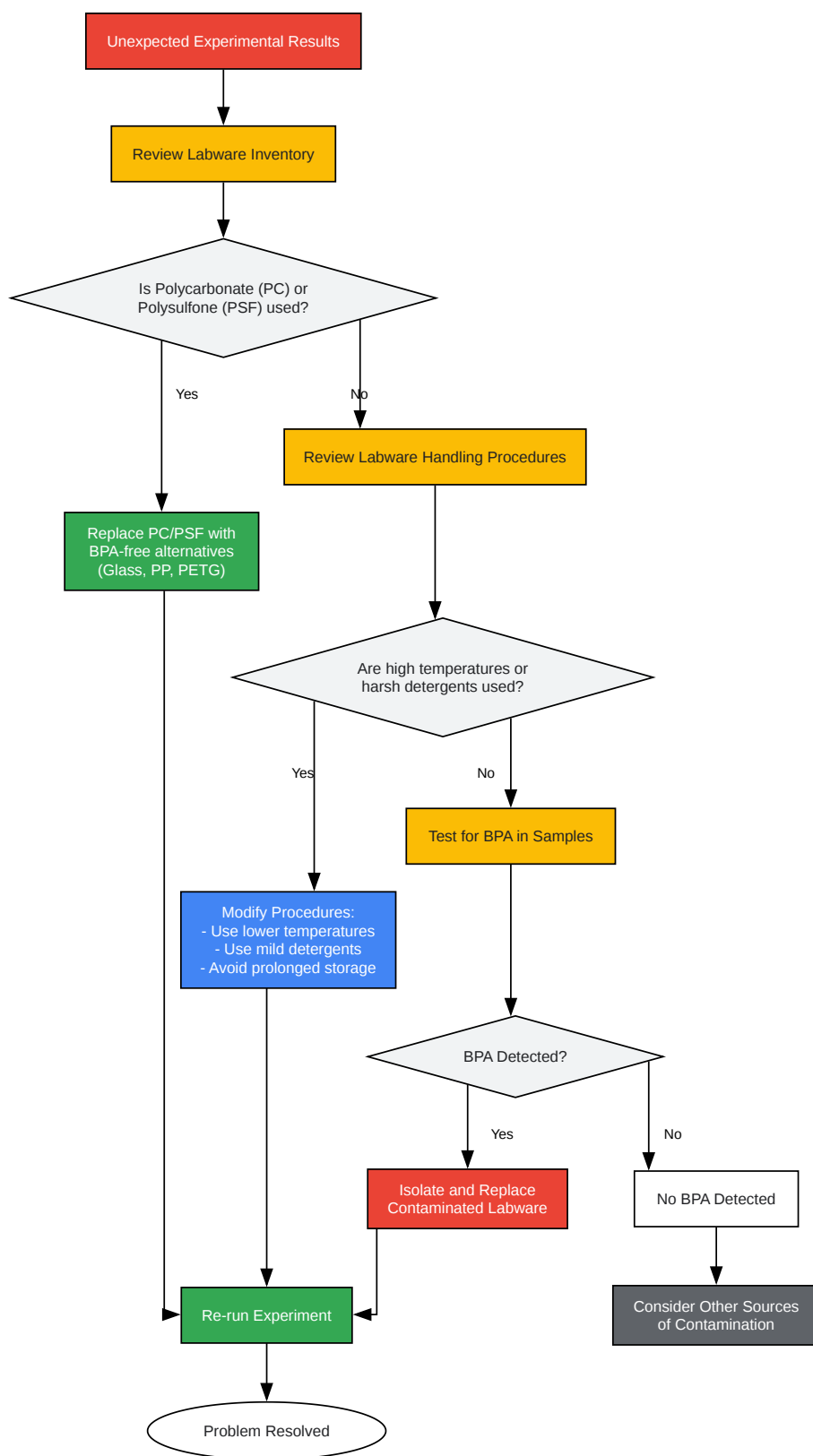
- #1 PETE or PET (Polyethylene Terephthalate): Generally considered BPA-free.
- #2 HDPE (High-Density Polyethylene): Generally considered BPA-free.[\[18\]](#)
- #4 LDPE (Low-Density Polyethylene): Generally considered BPA-free.[\[18\]](#)
- #5 PP (Polypropylene): A common and safe alternative to polycarbonate, it is heat-resistant and autoclavable.[\[17\]](#)[\[18\]](#)
- #7 OTHER: This category includes polycarbonate (PC). If a product is marked with #7 and is not explicitly labeled as "BPA-free," it may contain BPA.[\[1\]](#)

Troubleshooting Guide

Issue: Inconsistent or unexpected results in sensitive biological assays (e.g., hormonal or cell-based assays).

This could be due to BPA contamination from your labware. Follow these steps to troubleshoot the issue.

Troubleshooting Workflow for Potential BPA Contamination



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Caption: Troubleshooting workflow for identifying and mitigating potential BPA contamination.

Data on BPA Leaching

The following tables summarize quantitative data on BPA leaching from polycarbonate labware under various conditions.

Table 1: Effect of Temperature and Time on BPA Leaching from Polycarbonate Bottles

Condition	BPA Concentration (µg/L)	Source
Water at Room Temperature (24h)	~0.15	[5]
Water at Room Temperature (prolonged)	~0.3	[5]
Water from Unfiltered Tap	~0.40	[5]
Water from Filtered Tap	~0.04	[5]
Water in PC Cages (1 week)	up to 310	[2] [5]
Boiling Water (rate of release)	8 to 32 nanograms per hour	[8]

Table 2: Effect of Washing Conditions on BPA Leaching

Washing Method	Effect on BPA Leaching	Source
Repeated washing with hot water ($\geq 82.2^{\circ}\text{C}$) and alkaline detergents	Can lead to elevated BPA release	[5]
Dishwashing (Tritan bottles)	Significantly reduced or eliminated BPA	[19]
Handwashing with soap and water (Tritan bottles)	Ineffective at removing BPA contamination	[19]
Rinsing with water (Tritan bottles)	Ineffective at removing BPA contamination	[19]

Experimental Protocols

Protocol 1: Screening Labware for BPA Leaching

This protocol outlines a method for testing if your labware is leaching BPA.

Materials:

- Labware to be tested (e.g., polycarbonate bottles, flasks)
- Control labware (e.g., glass volumetric flasks)
- HPLC-grade water
- BPA-free collection tubes (glass or polypropylene)
- BPA detection kit (e.g., ELISA) or access to HPLC-MS/MS or GC-MS[19][20]

Procedure:

- Preparation: Thoroughly clean all glassware and polypropylene items with a mild detergent and rinse extensively with HPLC-grade water to remove any potential external contaminants.
- Sample Incubation:
 - Fill the test labware and control labware with a known volume of HPLC-grade water.
 - Incubate the samples under conditions that mimic your experimental use (e.g., room temperature for 24 hours, refrigeration, or a specific temperature in an incubator).
- Sample Collection: After incubation, transfer the water from the test and control labware into separate, labeled BPA-free collection tubes.
- Analysis:
 - Analyze the collected water samples for BPA concentration using a commercial ELISA kit, following the manufacturer's instructions.[19]
 - For more sensitive and quantitative analysis, use HPLC-MS/MS or GC-MS.[19][20]

- Interpretation: Compare the BPA levels in the water from the test labware to the control. A significantly higher concentration in the test sample indicates leaching from the labware.

Protocol 2: Mitigating BPA Contamination from Existing Labware

If replacing all polycarbonate labware is not immediately feasible, the following steps can help reduce the risk of contamination.

Materials:

- Existing polycarbonate labware
- Mild, neutral pH detergent
- Deionized or HPLC-grade water

Procedure:

- Washing:
 - Wash polycarbonate labware by hand using a mild, neutral pH detergent. Avoid harsh, alkaline detergents.[\[5\]](#)[\[9\]](#)
 - Use a soft cloth or sponge to avoid scratching the plastic surface.
- Rinsing:
 - Rinse the labware thoroughly with tap water, followed by multiple rinses with deionized or HPLC-grade water.
- Drying:
 - Allow the labware to air dry completely. Do not use high-heat drying cycles.
- Usage Precautions:
 - Avoid exposing the labware to high temperatures. Do not autoclave or microwave polycarbonate items.[\[1\]](#)

- Do not store solutions, especially hot, acidic, or alkaline solutions, in polycarbonate containers for extended periods.[1][3]
- Whenever possible, use glass or polypropylene alternatives for long-term storage and for preparing solutions for sensitive assays.

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